

Application Notes and Protocols: LY487379

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	LY487379			
Cat. No.:	B1243298	Get Quote		

Audience: Researchers, scientists, and drug development professionals.

Introduction: **LY487379** is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).[1][2] As a PAM, **LY487379** enhances the receptor's response to the endogenous ligand, glutamate, rather than activating the receptor directly.[3] This mechanism allows for a more nuanced modulation of glutamatergic neurotransmission. mGluR2 receptors are part of the Group II mGluRs, which are G-protein coupled receptors negatively coupled to adenylyl cyclase.[4] The activation of mGluR2 leads to a decrease in intracellular cyclic AMP (cAMP) levels. **LY487379** has shown potential in preclinical studies for its cognitive-enhancing and anxiolytic effects, making it a valuable tool for research in neuropsychiatric disorders such as schizophrenia.[2][5]

These application notes provide detailed information on the solubility of **LY487379** in Dimethyl Sulfoxide (DMSO) and saline, along with protocols for preparing solutions for in vitro and in vivo studies.

Data Presentation: Solubility

The solubility of **LY487379** is a critical factor for its use in experimental settings. The following table summarizes its solubility in DMSO and provides context for its use with saline-based solutions.



Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	48.89	100	LY487379 is readily soluble in DMSO, which is an important polar aprotic solvent capable of dissolving both polar and nonpolar compounds. [1][6]
Saline (0.9% NaCl)	Low	Low	Direct solubility in aqueous solutions like saline is limited. For in vivo applications, a co-solvent system is typically required. Protocols often involve initial dissolution in a small volume of DMSO followed by dilution with saline or a vehicle containing saline.[2][7]

Molecular Weight of LY487379 Hydrochloride: 488.91 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in cell culture media for in vitro experiments.



Materials:

- LY487379 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Weighing: Accurately weigh the desired amount of LY487379 hydrochloride powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 48.89 mg of the compound.
- Dissolution: Add the appropriate volume of DMSO to the vial containing the LY487379 powder.
- Mixing: Vortex the solution until the powder is completely dissolved, resulting in a clear solution. Gentle warming may be applied if necessary, but avoid excessive heat.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Protocol 2: Preparation of an Injectable Solution for In Vivo Studies (Co-Solvent Method)

This protocol describes the preparation of a formulation suitable for intraperitoneal (i.p.) injection in animal models. This method uses a co-solvent system to achieve a stable and injectable solution.

Materials:

- 100 mg/mL LY487379 stock solution in DMSO
- Polyethylene glycol 300 (PEG300)



- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes

Procedure: This protocol is for preparing a 1 mL working solution with a final **LY487379** concentration of 10 mg/mL.[2] Adjust volumes as needed for different final concentrations.

- Initial Mixture: In a sterile tube, add 100 μ L of the 100 mg/mL **LY487379** stock solution in DMSO to 400 μ L of PEG300.
- Homogenize: Mix the solution thoroughly until it is even and clear.
- Add Surfactant: Add 50 μL of Tween-80 to the mixture and mix again until homogeneous.
- Final Dilution: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix gently but thoroughly to ensure a uniform solution.
- Use: The final solution is ready for administration. It is recommended to use the prepared solution fresh.

Protocol 3: Preparation of an Injectable Solution for In Vivo Studies (Simple Dilution Method)

This is an alternative, simpler method for preparing an injectable solution, particularly when lower concentrations are needed and the final DMSO concentration can be kept low.

Materials:

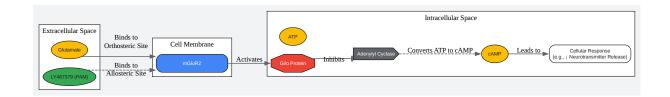
- LY487379 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile Saline (0.9% NaCl)
- Sterile tubes



Procedure:

- Initial Dissolution: Dissolve the required amount of LY487379 powder in a small volume of DMSO.[7]
- Dilution: Gradually add the sterile saline to the DMSO solution while mixing to reach the final desired volume and concentration.[7]
- Final Concentration: Ensure the final concentration of DMSO in the solution is low (typically <1%) to avoid vehicle-induced effects in the animal model.[7]
- Use: Administer the freshly prepared solution.

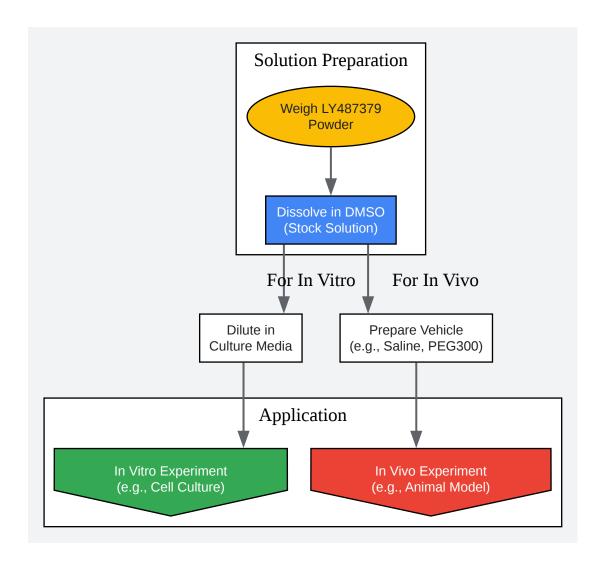
Mandatory Visualizations



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Caption: Signaling pathway of LY487379 as an mGluR2 PAM.





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Caption: General experimental workflow for **LY487379**.

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- To cite this document: BenchChem. [Application Notes and Protocols: LY487379]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243298#ly487379-solubility-in-dmso-and-saline]

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